

# Proper Disposal of Pironetin: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Pironetin

Cat. No.: B1678462

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Researchers, scientists, and drug development professionals handling **Pironetin** must adhere to stringent disposal procedures to ensure laboratory safety and environmental protection. As a potent microtubule inhibitor with cytotoxic and antitumor properties, **Pironetin** and all associated materials require management as hazardous waste. This guide provides essential safety and logistical information for the proper disposal of **Pironetin** in a laboratory setting.

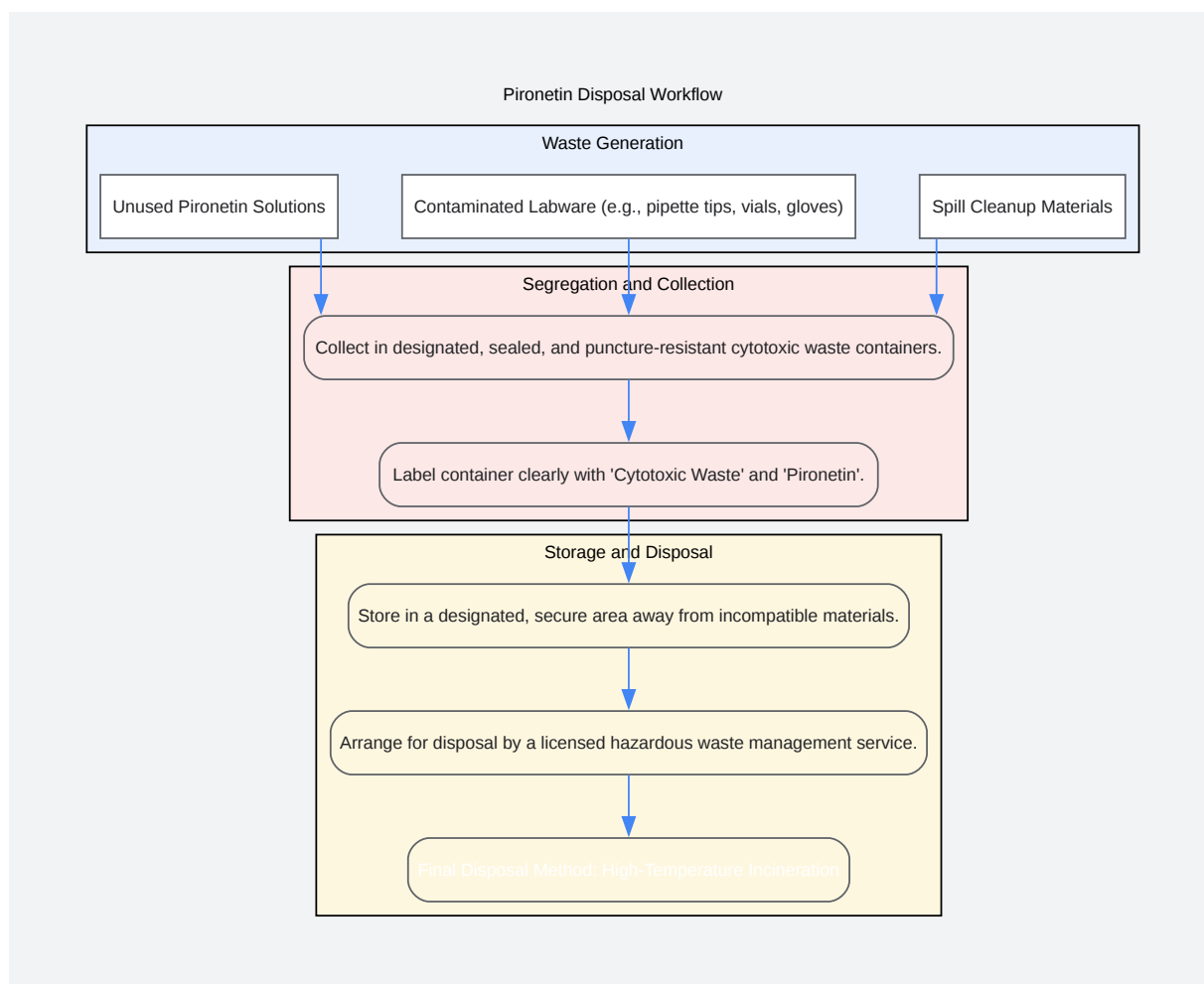
## Key Pironetin Properties

A summary of key quantitative data for **Pironetin** is presented below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>32</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	324.5 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	151519-02-7	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Solid	<a href="#">[2]</a>
Solubility	Soluble in Dichloromethane, DMSO, and Ethanol.	<a href="#">[2]</a> <a href="#">[3]</a>
Storage	Store at -20°C for up to one month or -80°C for up to six months.	<a href="#">[3]</a>

## Pironetin Disposal Workflow

The following diagram outlines the essential steps for the proper disposal of **Pironetin** waste in a laboratory environment. Adherence to this workflow is critical for minimizing exposure and ensuring regulatory compliance.



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## References

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